

Preparation of Domiphen Bromide Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Domiphen Bromide

Cat. No.: B194119

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Introduction

Domiphen bromide is a quaternary ammonium compound with established antiseptic and disinfectant properties. It functions as a cationic surfactant and is utilized in various research and pharmaceutical applications for its antimicrobial activity. Accurate and consistent preparation of stock solutions is critical for reliable experimental outcomes. These application notes provide detailed protocols for the preparation, storage, and handling of **Domiphen Bromide** stock solutions.

Physicochemical Properties and Solubility

Domiphen bromide presents as a white to off-white crystalline solid. It is hygroscopic and should be stored in a dry environment.^[1] The molecular weight of **Domiphen Bromide** is 414.46 g/mol .^[1]

Solubility Data

The solubility of **Domiphen Bromide** in various common laboratory solvents is summarized in the table below. This data is essential for selecting the appropriate solvent for your specific experimental needs.

Solvent	Solubility	Molar Concentration (approx.)	Notes
Water	Freely soluble, 100 mg/mL[2][3]	~241 mM	Solubility may be lower at colder temperatures.[4]
Dimethyl Sulfoxide (DMSO)	~100 mg/mL[2][3]	~241 mM	Ultrasonication may be required to achieve dissolution.[3]
Ethanol	Very soluble	-	
Methanol	Soluble[5]	-	
Chloroform	Very soluble	-	
Acetone	Soluble[6]	-	
Ethyl Acetate	Soluble[6]	-	
Phosphate-Buffered Saline (PBS)	25 mg/mL[2]	~60 mM	Ultrasonication may be required.[2]

Note: The actual solubility may vary slightly between different batches of the compound.

Experimental Protocols

Materials and Equipment

- **Domiphen Bromide** powder
- Appropriate solvent (e.g., sterile distilled water, DMSO, PBS)
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional, but recommended for higher concentrations)
- Sterile serological pipettes or micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a 100 mM Aqueous Stock Solution

This protocol is suitable for applications where an aqueous solution is required.

- Calculate the required mass: For 10 mL of a 100 mM solution, the required mass of **Domiphen Bromide** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 414.46 \text{ g/mol} = 0.41446 \text{ g}$
- Weighing: Carefully weigh 414.5 mg of **Domiphen Bromide** powder using an analytical balance and transfer it to a 15 mL sterile conical tube.
- Dissolution: Add 8 mL of sterile distilled water to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming or sonication can be used to aid the process.
- Volume Adjustment: Once fully dissolved, add sterile distilled water to bring the final volume to 10 mL.
- Sterilization (Optional): If required for your application, filter-sterilize the solution through a 0.22 μm syringe filter into a new sterile tube.
- Storage: Store the stock solution at -20°C or -80°C in aliquots to avoid repeated freeze-thaw cycles.^[7]

Protocol 2: Preparation of a 100 mM DMSO Stock Solution

This protocol is ideal for experiments requiring a high concentration stock that can be further diluted in aqueous media.

- Calculate the required mass: As in Protocol 1, 414.5 mg of **Domiphen Bromide** is needed for 10 mL of a 100 mM solution.
- Weighing: Accurately weigh 414.5 mg of **Domiphen Bromide** powder and transfer it to a 15 mL sterile conical tube.
- Dissolution: Add 8 mL of high-purity DMSO to the tube.
- Mixing: Securely cap the tube and vortex. Use of a sonicator is recommended to ensure complete dissolution, as high concentrations in DMSO may require it.[\[3\]](#)
- Volume Adjustment: After complete dissolution, add DMSO to reach a final volume of 10 mL.
- Storage: Store the DMSO stock solution at -20°C or -80°C in small aliquots.

Solution Stability and Storage

Domiphen Bromide is stable under recommended storage conditions.[\[1\]](#) It is stable under acidic and thermal stress but may degrade under basic conditions.[\[8\]](#)[\[9\]](#) For long-term storage, it is recommended to store stock solutions at -20°C or -80°C.[\[7\]](#) When stored at -80°C, the solution can be stable for up to 6 months. At -20°C, it is recommended to be used within 1 month.[\[10\]](#) It is crucial to aliquot the stock solution into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[\[10\]](#) The solid powder form of **Domiphen Bromide** is hygroscopic and should be stored in a tightly sealed container in a dry and cool place.[\[1\]](#)

Safety and Handling Precautions

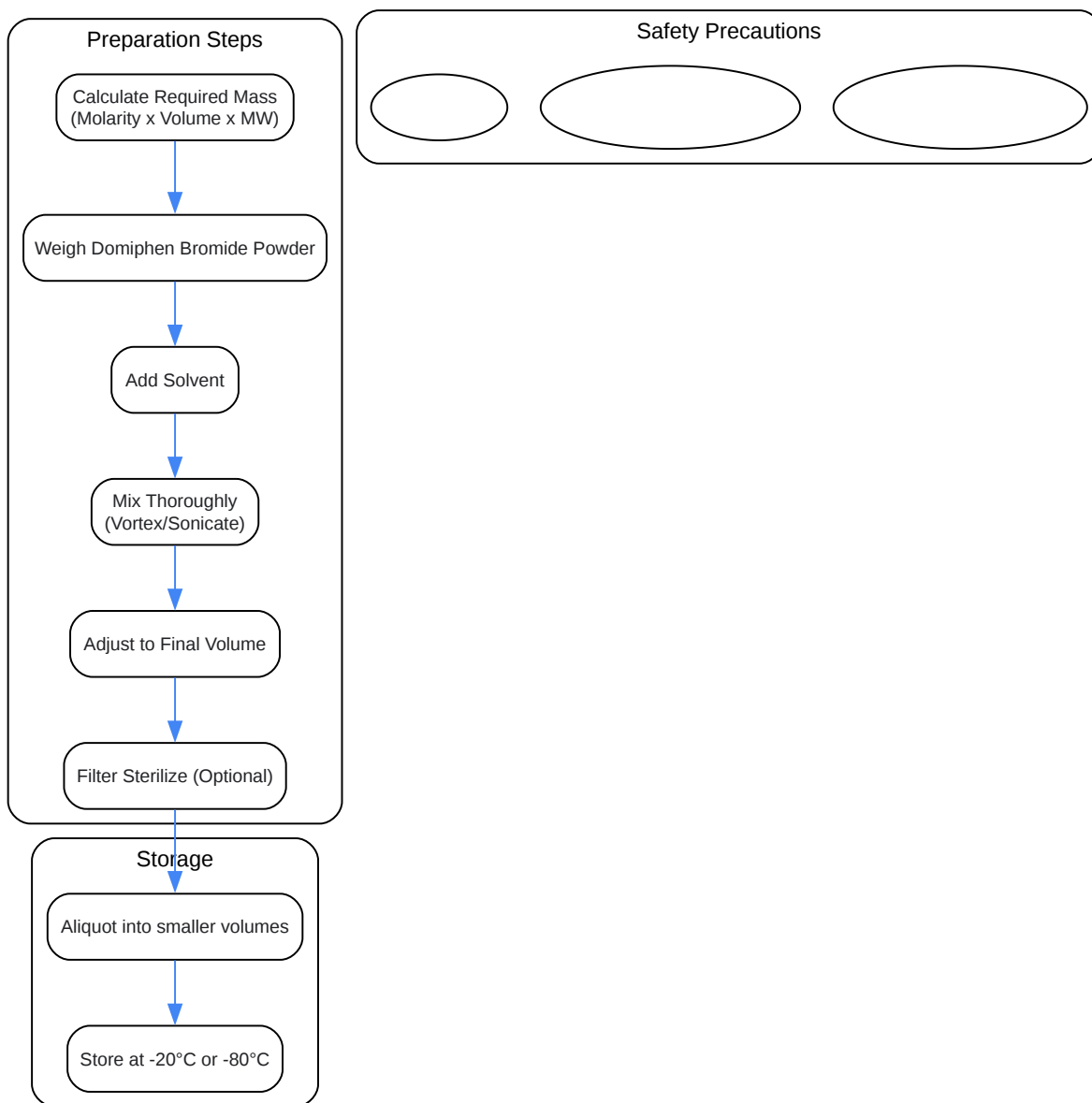
Domiphen Bromide requires careful handling to avoid potential health hazards.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat when handling **Domiphen Bromide**.[\[1\]](#)[\[11\]](#)
- Inhalation: Avoid breathing dust.[\[1\]](#) Ensure adequate ventilation or work in a fume hood.[\[1\]](#)

- Skin and Eye Contact: Avoid contact with skin and eyes.^[1] In case of contact, immediately flush the affected area with plenty of water for at least 15 minutes.^[11]
- Ingestion: Do not ingest. If swallowed, rinse your mouth with water and seek medical attention.^[12]
- Disposal: Dispose of waste materials according to local, state, and federal regulations.^[1]

Workflow Diagram

The following diagram illustrates the general workflow for preparing a **Domiphen Bromide** stock solution.



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Caption: Workflow for **Domiphen Bromide** Stock Solution Preparation.

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